Ibipinabant: An In-Depth Technical Guide to Potential Off-Target Effects

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Compound of Interest

Compound Name:	*Ibipinabant*
CAS No.:	*464213-10-3*
Cat. No.:	*B1674148*

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Introduction

Ibipinabant (also known as SLV319 or BMS-646256) is a potent and selective antagonist of the cannabinoid CB1 receptor.[1][2][3] Developed for the potential treatment of obesity and metabolic disorders, its clinical advancement was halted due to adverse effects, a fate shared by other first-generation CB1 receptor antagonists.[4][5] This technical guide provides a comprehensive overview of the known and potential off-target effects of **Ibipinabant**, with a focus on the underlying mechanisms and experimental methodologies used for their characterization. Understanding these off-target interactions is crucial for the rational design of safer, peripherally restricted CB1 receptor antagonists and for interpreting preclinical and clinical data.

On-Target and Primary Off-Target Selectivity

Ibipinabant exhibits high affinity for the human cannabinoid CB1 receptor and substantial selectivity over the CB2 receptor. This primary pharmacological profile is summarized in the table below.

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Target	Ligand	Assay Type	Species	Ki (nM)	Reference
CB1 Receptor	Ibipinabant	Radioligand Binding	Human	7.8	[1][3]
CB2 Receptor	Ibipinabant	Radioligand Binding	Human	7943	[1][3]

This greater than 1000-fold selectivity for CB1 over CB2 receptors indicates that direct effects on the CB2 receptor are unlikely at therapeutic concentrations. However, the focus of this guide is on unintended interactions with other molecular targets.

Key Off-Target Effect: Inhibition of Mitochondrial ADP/ATP Exchange

The most significant and well-documented off-target effect of **Ibipinabant** is the inhibition of the mitochondrial adenine nucleotide translocase (ANT).[4][6] This interaction is believed to be the primary mechanism underlying the myotoxicity observed in preclinical animal studies.[4]

Mechanism of ANT Inhibition and Downstream Consequences

The adenine nucleotide translocase is an integral inner mitochondrial membrane protein responsible for the exchange of adenosine diphosphate (ADP) from the cytosol for adenosine triphosphate (ATP) synthesized in the mitochondrial matrix. This process is fundamental for cellular energy homeostasis.

Ibipinabant has been shown to directly inhibit this exchange, leading to a cascade of detrimental cellular events:

- Decreased ATP Availability: Inhibition of ANT restricts the export of ATP from the mitochondria to the cytosol, impairing cellular energy supply.
- Increased Mitochondrial Membrane Potential (ΔΨm): Initially, the blockage of ATP export can lead to a hyperpolarization of the inner mitochondrial membrane.

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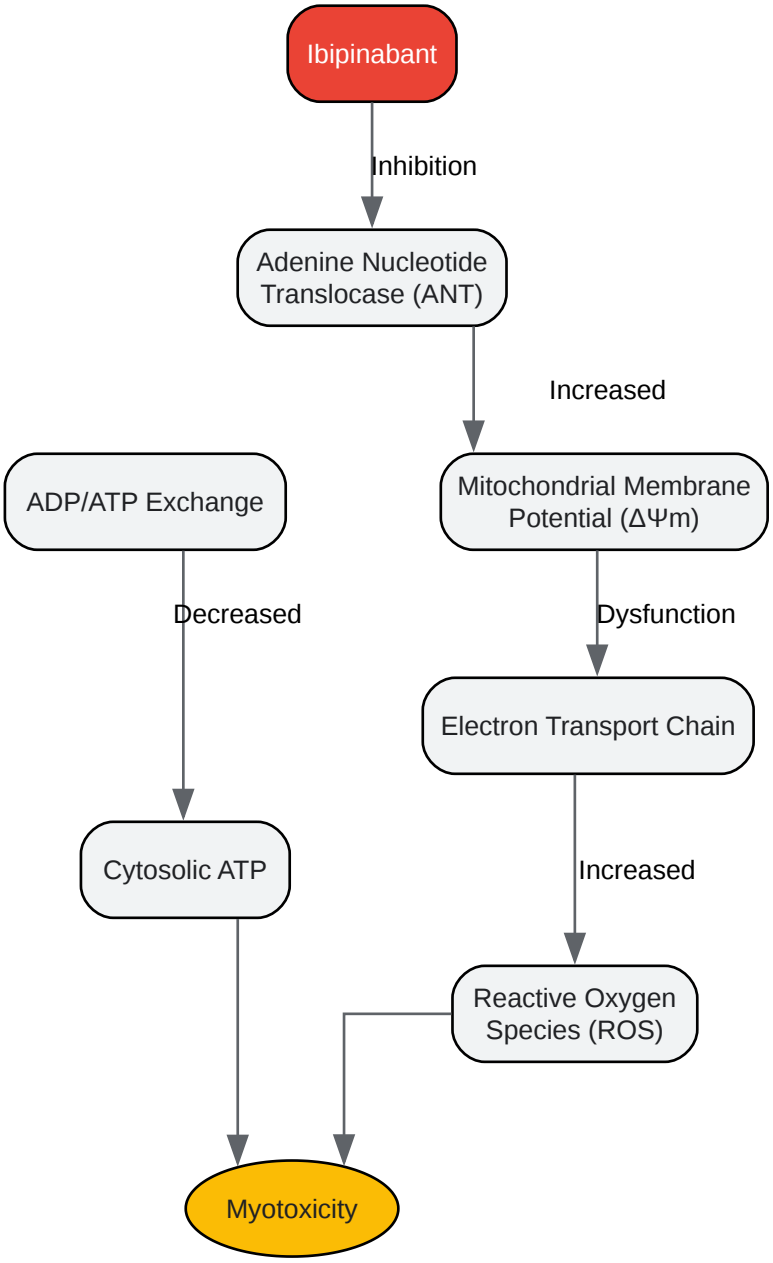
- Elevated Reactive Oxygen Species (ROS) Production: The dysfunctional electron transport chain resulting from impaired ATP synthesis and altered membrane potential leads to increased leakage of electrons and the formation of superoxide radicals and other reactive oxygen species.
- Cellular Toxicity: The combination of energy depletion and oxidative stress ultimately results in cytotoxicity, particularly in tissues with high energy demands such as muscle.

The following table summarizes the quantitative data related to **Ibipinabant**'s effect on mitochondrial function.

Parameter	Cell Line	Concentration of Ibipinabant	Effect	Reference
ADP/ATP Exchange	Isolated Bovine Heart Mitochondria	100 µM	Significant Inhibition	
Mitochondrial Membrane Potential (ΔΨm)	C2C12 Myoblasts	100 µM	Increased	[7]
ATP Production	C2C12 Myoblasts	Not specified	Decreased	[4][6]
Reactive Oxygen Species (ROS)	C2C12 Myoblasts	Not specified	Increased	[6]
Cell Viability (IC50)	C2C12 Myoblasts	~10 µM	Cytotoxic	

Signaling Pathway of **Ibipinabant**-Induced Myotoxicity

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Caption: **Ibipinabant**'s off-target inhibition of ANT and the resulting signaling cascade leading to myotoxicity.

Comprehensive Off-Target Screening Profile

A comprehensive off-target screening of **Ibipinabant** against a broad panel of receptors, ion channels, and enzymes (such as a CEREP or Eurofins safety panel) is not publicly available. Such studies are typically conducted during preclinical development and often remain

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proprietary. The lack of this data limits a complete understanding of all potential off-target interactions of **Ibipinabant**. The development of subsequent generations of peripherally restricted CB1 antagonists likely involved extensive off-target profiling to ensure improved safety profiles.[5]

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below.

Protocol 1: Assessment of Mitochondrial ADP/ATP Exchange in Isolated Mitochondria

Objective: To determine the direct effect of **Ibipinabant** on the rate of ADP/ATP exchange in isolated mitochondria.

Materials:

- Isolated mitochondria (e.g., from bovine heart or rat liver)
- Respiration buffer (e.g., containing mannitol, sucrose, KH2PO4, MgCl2, EGTA, and HEPES)
- Respiratory substrates (e.g., glutamate, malate, succinate)
- ADP and ATP stock solutions
- **Ibipinabant** stock solution (in DMSO)
- Radiolabeled [^{3}H]ADP or a fluorescent ATP/ADP exchange assay kit
- Scintillation counter or fluorescence plate reader

Procedure:

- Isolate mitochondria from fresh tissue using differential centrifugation.
- Determine mitochondrial protein concentration using a standard method (e.g., Bradford or BCA assay).

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- Prepare the mitochondrial suspension in respiration buffer at a final concentration of approximately 1 mg/mL.
- Add respiratory substrates to energize the mitochondria.
- Pre-incubate the mitochondrial suspension with varying concentrations of **Ibipinabant** or vehicle (DMSO) for a specified time.
- Initiate the exchange reaction by adding a known concentration of radiolabeled [^{3}H]ADP or the fluorescent substrate.
- At various time points, stop the reaction by adding a specific inhibitor of ANT (e.g., carboxyatractyloside) and rapidly filtering the mitochondria.
- Measure the amount of radioactivity or fluorescence in the mitochondrial pellet or the supernatant.
- Calculate the rate of ADP/ATP exchange and compare the rates in the presence and absence of **Ibipinabant** to determine the inhibitory effect.

Protocol 2: Assessment of Mitochondrial Membrane Potential (ΔΨm) using JC-1 Assay

Objective: To evaluate the effect of **Ibipinabant** on the mitochondrial membrane potential in intact cells.

Materials:

- C2C12 myoblasts or other suitable cell line
- Cell culture medium (e.g., DMEM)
- **Ibipinabant** stock solution (in DMSO)
- JC-1 (5,5′,6,6′-tetrachloro-1,1′,3,3′-tetraethylbenzimidazolylcarbocyanine iodide) stock solution
- FCCP or CCCP (positive control for depolarization)

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- Fluorescence microscope or plate reader

Procedure:

- Seed C2C12 cells in a 96-well plate or on glass coverslips and allow them to adhere overnight.
- Treat the cells with various concentrations of **Ibipinabant** or vehicle for the desired duration (e.g., 4 hours). Include a positive control group treated with FCCP or CCCP.
- Prepare a fresh JC-1 staining solution in cell culture medium (typically 1-5 µM).
- Remove the treatment medium and incubate the cells with the JC-1 staining solution at 37°C for 15-30 minutes, protected from light.
- Wash the cells with pre-warmed phosphate-buffered saline (PBS).
- Measure the fluorescence intensity using a fluorescence microscope or a plate reader.
  - Healthy cells with high ΔΨm will exhibit red fluorescence (J-aggregates).
  - Apoptotic or unhealthy cells with low ΔΨm will exhibit green fluorescence (JC-1 monomers).
- Calculate the ratio of red to green fluorescence to quantify changes in ΔΨm. A decrease in this ratio indicates mitochondrial depolarization, while an increase suggests hyperpolarization.

Protocol 3: Measurement of Intracellular Reactive Oxygen Species (ROS) using DCFDA Assay

Objective: To determine the effect of **Ibipinabant** on the production of intracellular ROS.

Materials:

- C2C12 myoblasts or other suitable cell line
- Cell culture medium

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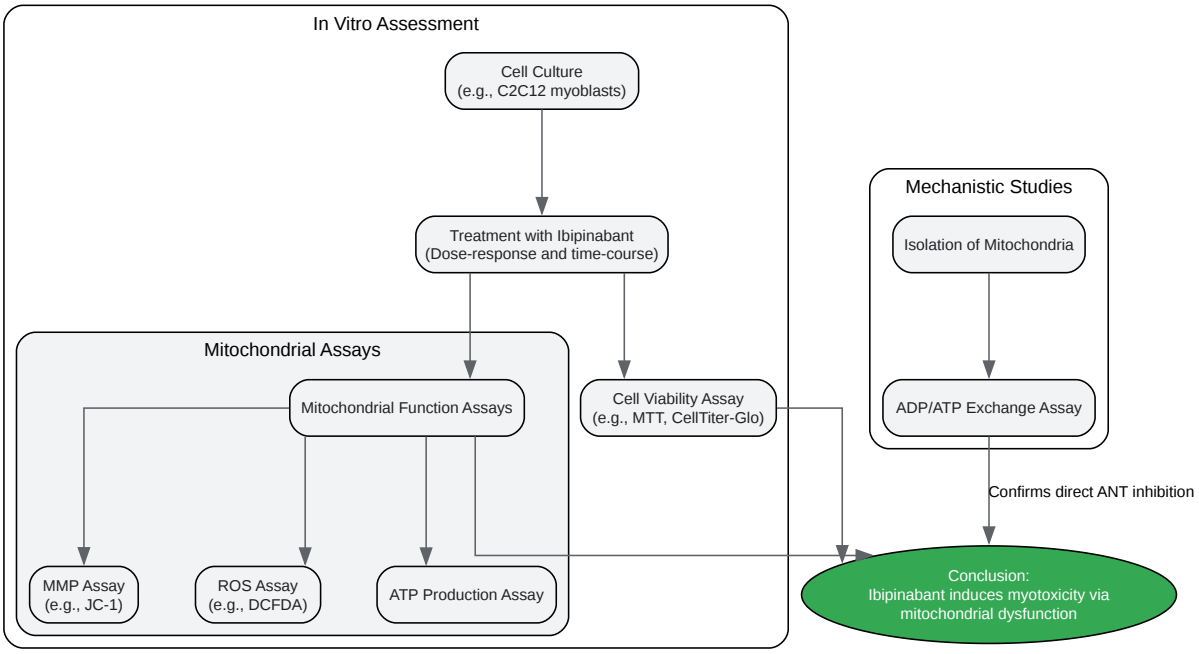
- **Ibipinabant** stock solution (in DMSO)
- 2′,7′-Dichlorodihydrofluorescein diacetate (DCFH-DA) stock solution
- H_2O_2 (positive control for ROS induction)
- Fluorescence plate reader or flow cytometer

Procedure:

- Seed cells in a 96-well plate and allow them to attach.
- Treat the cells with different concentrations of **Ibipinabant** or vehicle for the desired time. Include a positive control group treated with H_2O_2.
- Remove the treatment medium and wash the cells with PBS.
- Load the cells with DCFH-DA (typically 5-10 µM in serum-free medium) and incubate at 37°C for 30-60 minutes in the dark.
- Wash the cells with PBS to remove excess probe.
- Measure the fluorescence intensity using a fluorescence plate reader (excitation ~485 nm, emission ~535 nm) or a flow cytometer.
- An increase in fluorescence intensity corresponds to an increase in intracellular ROS levels.

Experimental Workflow for Investigating Ibipinabant-Induced Myotoxicity

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Caption: A logical workflow for the experimental investigation of **Ibipinabant**-induced myotoxicity.

Conclusion

The primary and most clinically relevant off-target effect of **Ibipinabant** identified to date is the inhibition of the mitochondrial adenine nucleotide translocase, leading to myotoxicity. This effect, coupled with the on-target CNS side effects common to first-generation CB1 receptor antagonists, contributed to the discontinuation of its development. While a comprehensive off-target profile for **Ibipinabant** is not publicly available, the detailed understanding of its

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interaction with ANT provides a crucial case study for drug development professionals. It underscores the importance of thorough off-target screening and mechanistic toxicology studies early in the drug discovery process to identify and mitigate potential safety liabilities. Future development of CB1 receptor antagonists should prioritize peripheral restriction and a clean off-target profile to achieve a favorable therapeutic window.

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